

1-(2-Chloroethoxy)propane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 1-(2-Chloroethoxy)propane

Cat. No.: B1582243

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This in-depth guide provides a comprehensive overview of the physical, chemical, and safety properties of **1-(2-Chloroethoxy)propane**, an important intermediate in various organic syntheses. Intended for researchers, scientists, and professionals in drug development, this document synthesizes technical data with practical insights to ensure safe and effective handling and application.

Introduction and Scope

1-(2-Chloroethoxy)propane, also known by synonyms such as 2-Chloroethyl propyl ether and n-Propoxyethylchloride, is a colorless liquid characterized by an ether functional group and a chloroalkyl substituent.^{[1][2]} Its unique bifunctional nature, possessing both an ether linkage and a reactive chlorine atom, makes it a versatile reagent in the synthesis of more complex molecules through reactions like nucleophilic substitution.^{[1][3]} This guide will delve into the critical physical and chemical parameters of this compound, outline essential safety protocols, and provide a framework for its practical application in a laboratory setting.

Molecular Structure and Identifiers

A clear understanding of the molecular structure is fundamental to predicting the reactivity and physical behavior of **1-(2-Chloroethoxy)propane**. The molecule consists of a propyl group linked via an ether oxygen to a 2-chloroethyl group.

Caption: Chemical structure of **1-(2-Chloroethoxy)propane**.

This structure leads to a specific set of identifiers crucial for unambiguous documentation and procurement.

Identifier	Value	Source(s)
CAS Number	42149-74-6	[1][4][5][6][7]
Molecular Formula	C ₅ H ₁₁ ClO	[1][2][4][6]
Molecular Weight	122.59 g/mol	[3][4][8]
IUPAC Name	1-(2-chloroethoxy)propane	[2][8]
SMILES	CCCOCCCl	[2][4][8]
InChI Key	BHDSGQOSIWVMJW- UHFFFAOYSA-N	[1][2][5]
EINECS Number	255-685-0	[6][8][9]

Core Physical Properties

The physical properties of **1-(2-Chloroethoxy)propane** dictate its behavior under various experimental conditions, influencing choices regarding reaction setup, purification methods, and storage. These properties are summarized below.

Property	Value	Unit	Source(s)
Appearance	Colorless to Almost Colorless Clear Liquid	-	[1] [2] [10]
Boiling Point	129-132	°C	[2] [5] [6] [11]
Melting Point	-60	°C	[2] [3] [5] [6]
Density	0.96 - 0.97	g/cm ³	[3] [5] [6] [11]
Refractive Index	1.4157 - 1.4177	-	[5] [6] [11]
Flash Point	28 - 29	°C	[3] [5] [6] [12]
Vapor Pressure	13.7 ± 0.2	mmHg at 25°C	[6] [10]
Water Solubility	6.2	g/L at 20°C	[5] [10] [11]

Safety and Handling

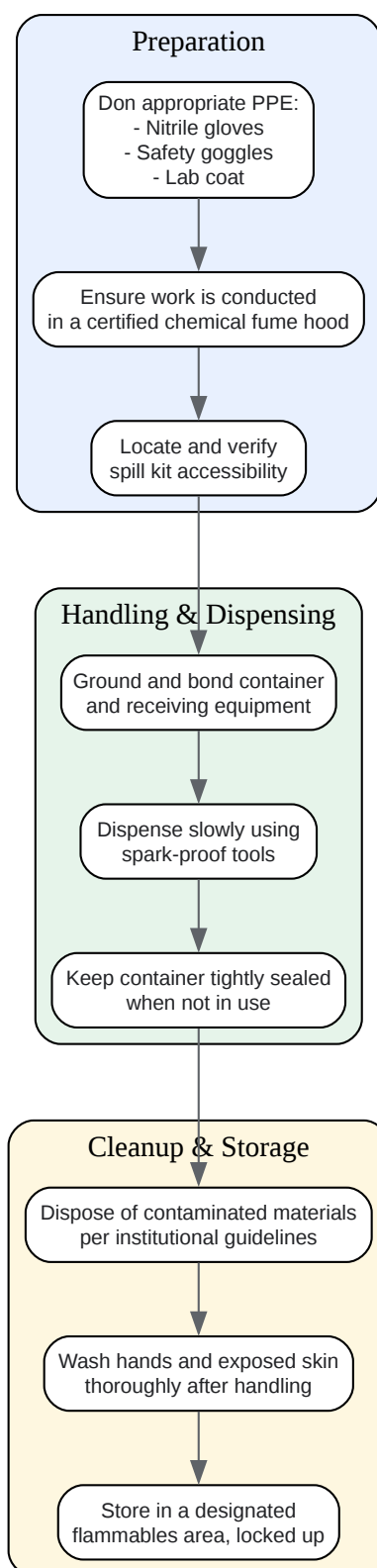
Due to its flammability and toxicity, stringent safety protocols must be observed when handling **1-(2-Chloroethoxy)propane**.[\[3\]](#) The compound is classified as a flammable liquid and is harmful if swallowed, in contact with skin, or if inhaled.[\[12\]](#)[\[13\]](#)

GHS Hazard Information

Pictogram(s)	GHS02 (Flammable)
Signal Word	Danger
Hazard Statements	H226: Flammable liquid and vapor.[4][12] H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[4] H315: Causes skin irritation.[12] H319: Causes serious eye irritation.[12]
Precautionary Statements	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[4][9][12] P233: Keep container tightly closed.[4][9][12] P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4][9][12] P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][9][12] P301+P316: IF SWALLOWED: Get emergency medical help immediately.[9][12] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[9][12] P403+P235: Store in a well-ventilated place. Keep cool.[9][12]

Recommended Handling Protocol

The following workflow outlines the essential steps for the safe handling of **1-(2-Chloroethoxy)propane** in a laboratory setting.



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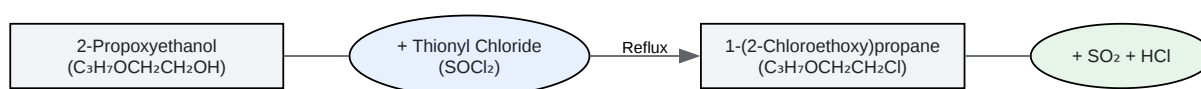
Caption: Recommended safe handling workflow for **1-(2-Chloroethoxy)propane**.

Reactivity and Synthetic Utility

The primary mode of reactivity for **1-(2-Chloroethoxy)propane** involves nucleophilic substitution at the carbon atom bonded to the chlorine.[3] This reaction is typically an SN2 process, making the compound a useful precursor for introducing the propoxyethyl moiety into a target molecule.

General Synthesis Route

1-(2-Chloroethoxy)propane can be synthesized from 2-propoxyethanol by reaction with a chlorinating agent such as thionyl chloride.[3]



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Caption: Synthesis of **1-(2-Chloroethoxy)propane** from 2-propoxyethanol.

This reaction provides a reliable method for producing high-purity **1-(2-Chloroethoxy)propane** for research and development purposes.[3]

Conclusion

1-(2-Chloroethoxy)propane is a valuable chemical intermediate with well-defined physical properties. Its utility in organic synthesis is significant, but its hazardous nature necessitates a thorough understanding of and adherence to strict safety protocols. The data and guidelines presented in this document are intended to provide researchers and scientists with the foundational knowledge required for the safe and effective use of this compound in their work.

References

- Chemsrvc. **1-(2-Chloroethoxy)propane** | CAS#:42149-74-6. [\[Link\]](#)
- PubChem. **1-(2-Chloroethoxy)propane** | C₅H₁₁ClO | CID 123506. [\[Link\]](#)
- lookchem. Cas 42149-74-6,**1-(2-Chloroethoxy)propane**. [\[Link\]](#)

- Eventt Chem. What is **1-(2-Chloroethoxy)propane** - Properties & Specifications. [[Link](#)]
- ChemBK. 2-Propoxyethyl Chloride. [[Link](#)]
- Cheméo. Chemical Properties of Propane, 1-(2-chloroethoxy)- (CAS 42149-74-6). [[Link](#)]
- PubChem. 1-Chloro-3-(2-chloroethoxy)propane | C₅H₁₀Cl₂O | CID 12284237. [[Link](#)]

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Sources

- 1. CAS 42149-74-6: 1-(2-Chloroethoxy)propane | CymitQuimica [cymitquimica.com]
- 2. bocsci.com [bocsci.com]
- 3. Buy 1-(2-Chloroethoxy)propane (EVT-299926) | 42149-74-6 [evitachem.com]
- 4. chemscene.com [chemscene.com]
- 5. 1-(2-Chloroethoxy)propane | CAS#:42149-74-6 | Chemsrce [chemsrc.com]
- 6. Page loading... [guidechem.com]
- 7. 1-(2-Chloroethoxy)propane | 42149-74-6 [chemicalbook.com]
- 8. 1-(2-Chloroethoxy)propane | C₅H₁₁ClO | CID 123506 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. chemicalbook.com [chemicalbook.com]
- 10. lookchem.com [lookchem.com]
- 11. 1-(2-Chloroethoxy)propane CAS#: 42149-74-6 [amp.chemicalbook.com]
- 12. chemicalbook.com [chemicalbook.com]
- 13. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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